

4-Aminoisophthalic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Aminoisophthalic acid

Cat. No.: B1280447

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CAS Number: 33890-03-8

This technical guide provides an in-depth overview of **4-Aminoisophthalic acid**, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development and materials science, this document details its chemical properties, synthesis protocols, and applications, with a focus on its role as a versatile building block.

Chemical and Physical Properties

4-Aminoisophthalic acid, with the CAS number 33890-03-8, is an aromatic compound containing both amino and carboxylic acid functional groups.^{[1][2]} These reactive sites make it a valuable precursor in the synthesis of more complex molecules. A summary of its key properties is presented below.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₄	[1][2]
Molecular Weight	181.15 g/mol	[1][2]
Synonyms	1,3-Benzenedicarboxylic acid, 4-amino	[1]
Purity	≥97%	[1]
Storage	Room temperature, protect from light	[1]
Topological Polar Surface Area (TPSA)	100.62 Å ²	[1]
logP	0.6652	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	3	[1]
Rotatable Bonds	2	[1]

Synthesis of 4-Aminoisophthalic Acid

The primary route for the synthesis of **4-Aminoisophthalic acid** is through the catalytic hydrogenation of 4-nitroisophthalic acid.[3] This process involves the reduction of the nitro group to an amine.

Experimental Protocol: Synthesis of 4-Aminoisophthalic Acid

Objective: To synthesize **4-Aminoisophthalic acid** by the catalytic hydrogenation of 4-nitroisophthalic acid.[3]

Materials:

- 4-nitroisophthalic acid (0.457 mol, 98 g)

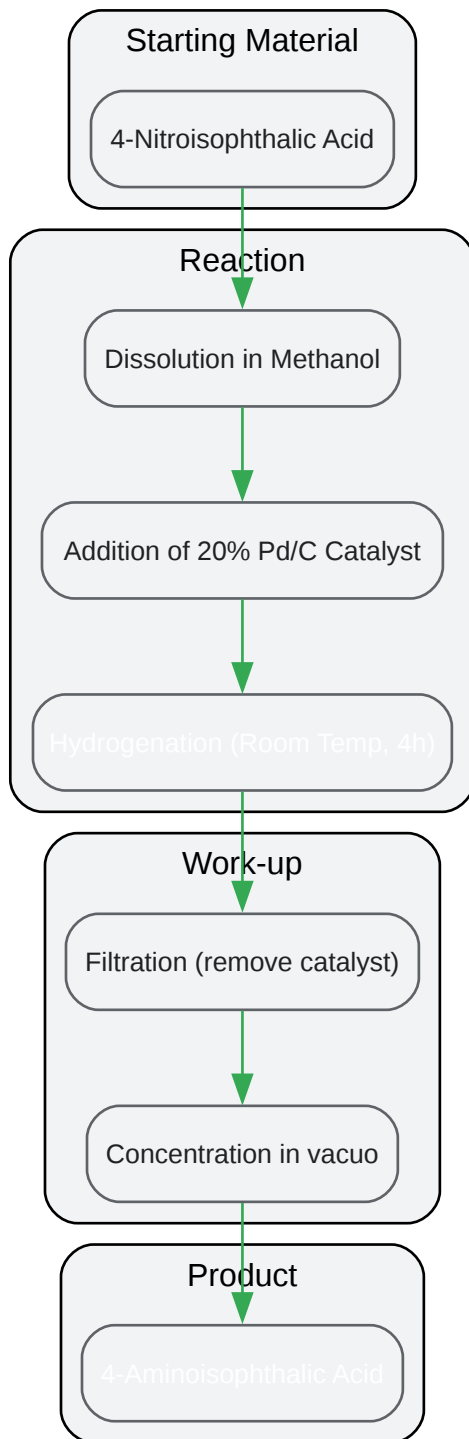
- Methanol (5 L)
- 20% Palladium on carbon (Pd/C) catalyst
- Diatomaceous earth
- Chloroform
- Thin Layer Chromatography (TLC) plate

Procedure:

- Dissolve 4-nitroisophthalic acid in methanol in a suitable reaction vessel.
- Add the 20% Pd/C catalyst to the solution.
- Carry out the hydrogenation reaction at room temperature for 4 hours under a hydrogen atmosphere.
- Upon completion of the reaction, filter the mixture through diatomaceous earth to remove the catalyst.
- Concentrate the filtrate in vacuo to yield **4-Aminoisophthalic acid** as a white solid.
- The product can be detected by TLC using a chloroform/methanol (7:3) solvent system, with an expected R_f value of 0.4.

Expected Yield: 72 g (87%)[3]

Synthesis Workflow of 4-Aminoisophthalic Acid

[Click to download full resolution via product page](#)Caption: Synthesis of **4-Aminoisophthalic Acid** from 4-Nitroisophthalic Acid.

Applications in Research and Development

While its isomer, 5-aminoisophthalic acid, is a well-known intermediate in the synthesis of X-ray contrast media, **4-Aminoisophthalic acid** and its derivatives have been explored for their potential in medicinal chemistry and materials science.

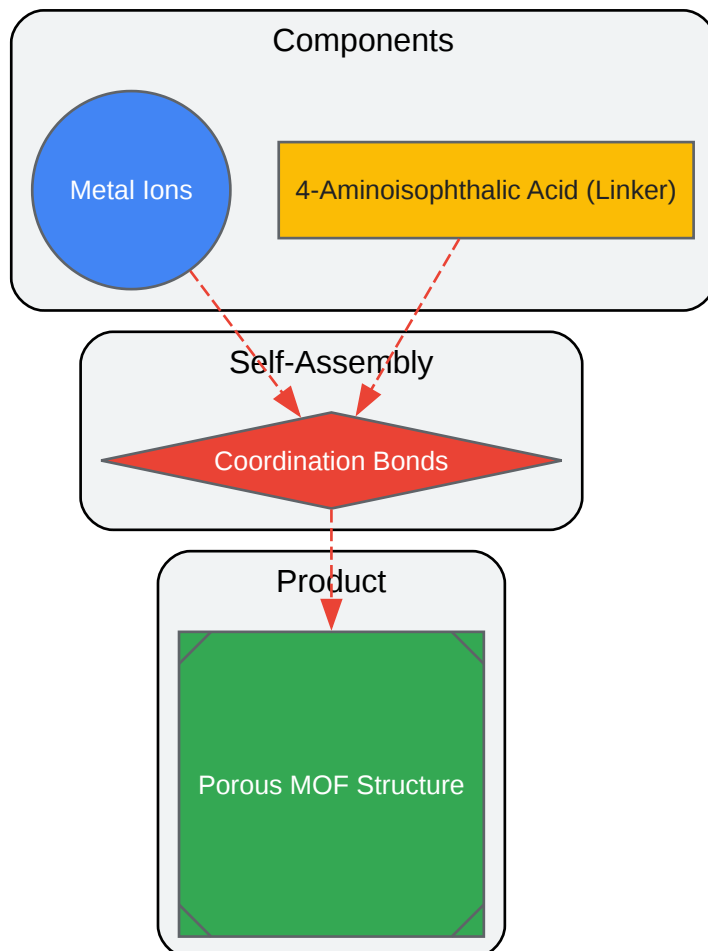
Potential Pharmacological Activities

Derivatives of **4-Aminoisophthalic acid** have been investigated for a range of biological activities, including antimicrobial, antiviral, antitumor, and anti-inflammatory effects.^[4] The development of novel drug candidates with improved efficacy and safety profiles is an active area of research in medicinal chemistry.^[4]

Metal-Organic Frameworks (MOFs)

4-Aminoisophthalic acid serves as a versatile organic linker in the synthesis of Metal-Organic Frameworks (MOFs). The presence of both carboxylate and amino groups allows for the formation of robust and functional frameworks with potential applications in gas storage, catalysis, and drug delivery.

Conceptual Construction of a MOF



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Caption: Formation of a Metal-Organic Framework using **4-Aminoisophthalic Acid**.

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